

## Application Notes and Protocols for NOC-5 Administration in Rodent Models

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## Introduction

**NOC-5**, a member of the NONOate class of compounds, is a valuable tool for researchers studying the physiological and pathological roles of nitric oxide (NO). It is a stable nitric oxide-amine complex that spontaneously releases NO under physiological conditions without the need for cofactors.[1] This property makes it a useful compound for in vivo studies aiming to investigate the effects of exogenous NO in various disease models. With a half-life of 93 minutes in phosphate-buffered saline (PBS) at pH 7.4 and 22°C, **NOC-5** offers a predictable and sustained release of NO.[2][3]

These application notes provide a comprehensive guide to the administration of **NOC-5** in rodent models, including detailed protocols for common administration routes, information on vehicle preparation, and potential applications based on studies with analogous NO donors.

# Mechanism of Action: The Nitric Oxide-cGMP Signaling Pathway

**NOC-5**, like other NO donors, primarily exerts its biological effects through the activation of the soluble guanylate cyclase (sGC) pathway. The released NO diffuses into target cells and binds to the heme moiety of sGC, leading to a conformational change that activates the enzyme. Activated sGC then catalyzes the conversion of guanosine triphosphate (GTP) to cyclic



## Methodological & Application

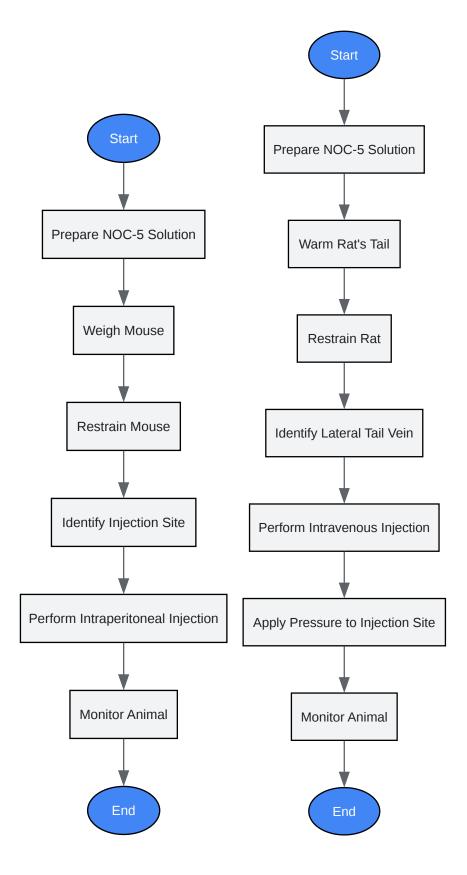
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guanosine monophosphate (cGMP). cGMP, in turn, acts as a second messenger, activating protein kinase G (PKG) and other downstream effectors to mediate a wide range of physiological responses, including smooth muscle relaxation (vasodilation), neurotransmission, and modulation of inflammatory processes.









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